

# Dodecanohydrazide: A Technical Guide to Safe Handling and Precautionary Measures

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## Compound of Interest

Compound Name: Dodecanohydrazide

CAS No.: 5399-22-4

Cat. No.: B1296006

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling protocols for **Dodecanohydrazide** (CAS No. 5399-22-4). The following sections detail the physical and chemical properties, toxicological data, and essential precautionary measures to ensure a safe laboratory environment. Adherence to these guidelines is critical for minimizing risks associated with the handling of this chemical.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **Dodecanohydrazide** are summarized below. This data is essential for proper storage, handling, and experimental design.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>26</sub> N <sub>2</sub> O	[1]
Molecular Weight	214.35 g/mol	[1]
Melting Point	104.5 °C (in Ethanol)	[1]
Boiling Point	270-275 °C	[1]
Flash Point	171.7 °C	[1]
Density	0.907 g/cm <sup>3</sup>	[1]
Refractive Index	1.46	[1]
Polar Surface Area (PSA)	55.1 Å <sup>2</sup>	[1]
XLogP3	3.98840	[1]

## Toxicological Summary

Limited specific toxicological data for **Dodecanohydrazide** is publicly available. In the absence of comprehensive data, this compound should be handled with the care afforded to all novel chemical entities. General toxicological principles for similar chemical structures suggest potential for irritation upon contact.

Note: No quantitative toxicity data (e.g., LD50, LC50) was found in the publicly available safety data sheets.

## Hazard Identification and Handling Precautions

While specific GHS classification for **Dodecanohydrazide** is not consistently reported, general safe handling practices for laboratory chemicals should be strictly followed.

General Handling Advice:

- Handle in a well-ventilated place.[1]
- Wear suitable protective clothing.[1]

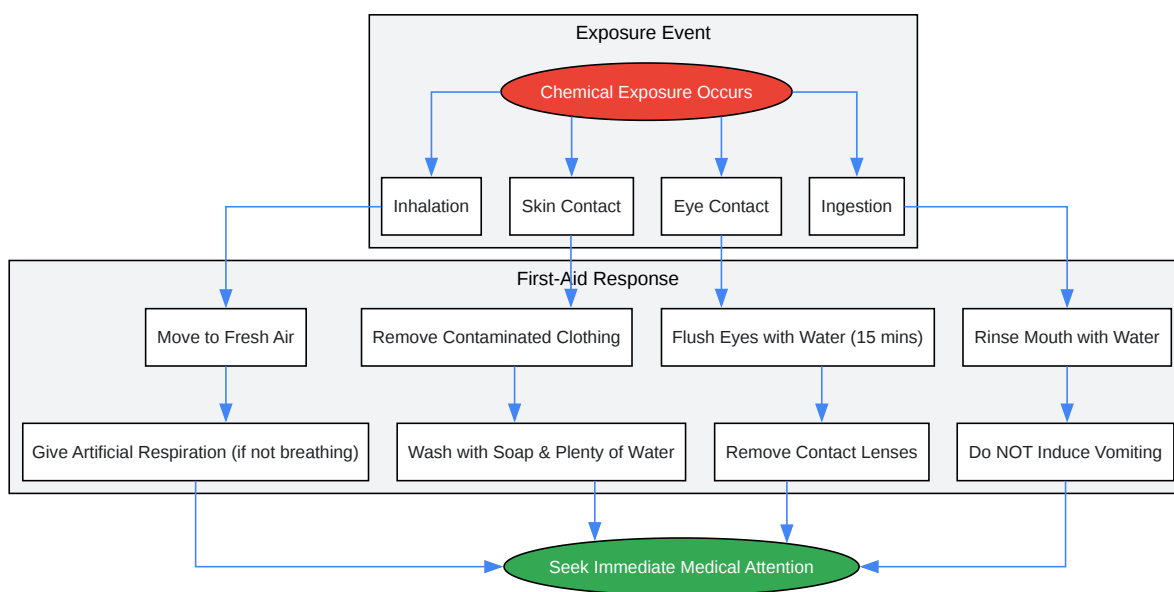
- Avoid contact with skin and eyes.[1][2]
- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools.[1]
- Prevent fire caused by electrostatic discharge.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[3][4]
- Store apart from foodstuff containers.[1]

## Emergency Procedures and First Aid

A systematic approach to emergency situations is crucial. The following diagram outlines the general first-aid response protocol.



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Caption: General First-Aid Protocol for **Dodecanohydrazide** Exposure.

Detailed First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water as a precaution.[2] Continue rinsing for at least 15 minutes.[5] If present, remove contact lenses.[6]
- Skin Contact: Wash off with soap and plenty of water.[2] Remove any contaminated clothing. [7]
- Inhalation: If inhaled, move the person into fresh air.[2] If breathing has stopped, give artificial respiration.[2]

- Ingestion: Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[2] Rinse mouth with water.[2]
- General Advice: In all cases of exposure, consult a physician and show them the safety data sheet.[2]

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are paramount to preventing exposure. The following table outlines the recommended PPE for handling **Dodecanohydrazide**.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be needed if dust is generated.	Minimizes inhalation of dust or aerosols.

## Fire-Fighting and Accidental Release Measures

Fire-Fighting Media:

- Suitable: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Unsuitable: A solid water stream may scatter and spread the fire.[3]

Fire-Fighting Procedures:

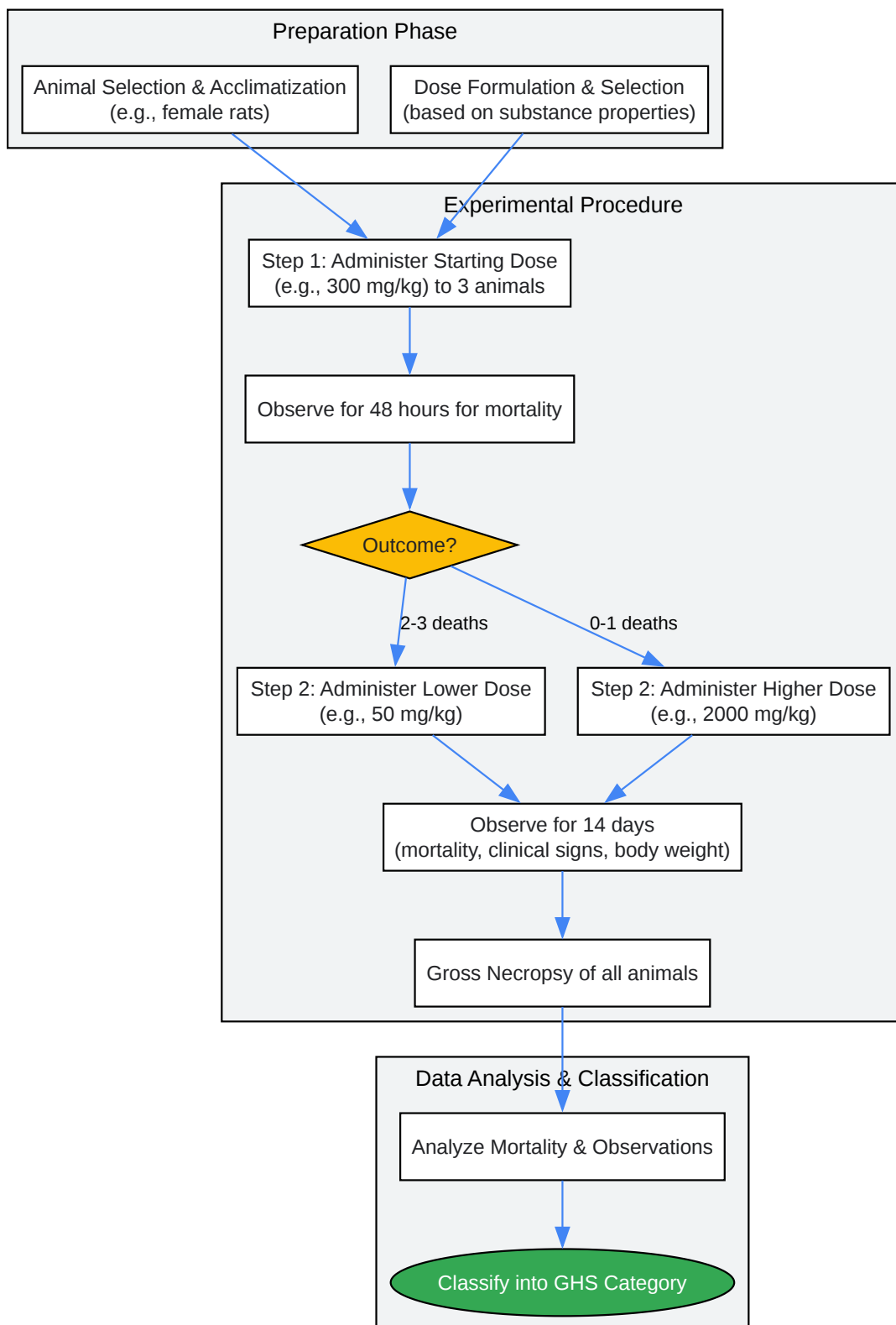
- Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[2]
- Hazardous decomposition products formed under fire conditions include carbon oxides.[2]

#### Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[2] Ensure adequate ventilation and remove all sources of ignition.[2] Avoid breathing vapors, mist, or gas.[2]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleanup: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[2]

## Experimental Protocols: General Methodology for Acute Oral Toxicity (OECD 423)

While specific experimental safety protocols for **Dodecanohydrazide** are not available, this section describes a generalized, common methodology for determining acute oral toxicity (LD50), such as the Acute Toxic Class Method (OECD Guideline 423). This provides context for how such safety data is generated.



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Caption: Generalized Workflow for Acute Oral Toxicity Testing (OECD 423).

### Methodology Steps:

- **Animal Selection and Preparation:** Healthy, young adult animals of a single sex (typically females, as they are often slightly more sensitive) are selected and acclimatized to laboratory conditions.
- **Dosing:** The test substance is administered orally by gavage in a stepwise procedure using a limited number of animals at each step. The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The choice of the starting dose is based on any existing information about the substance's toxicity.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weight is recorded weekly.
- **Stepwise Procedure:** The outcome of the first step (e.g., at 300 mg/kg) determines the subsequent step. If mortality is high, the dose for the next group is lowered. If mortality is low or absent, the dose is increased. This continues until a stopping criterion is met (e.g., evident toxicity or survival at the highest dose).
- **Pathology:** At the end of the observation period, all animals are subjected to a gross necropsy.
- **Classification:** The substance is classified into a GHS hazard category based on the number of mortalities observed at specific dose levels.

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## References

- [1. echemi.com](http://1.echemi.com) [echemi.com]
- [2. cdnisoopes.com](http://2.cdnisotopes.com) [cdnisotopes.com]
- [3. fishersci.com](http://3.fishersci.com) [fishersci.com]

- [4. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [5. epa.gov \[epa.gov\]](https://epa.gov)
- [6. cdpr.ca.gov \[cdpr.ca.gov\]](https://cdpr.ca.gov)
- [7. First Aid Procedures for Chemical Hazards | NIOSH | CDC \[cdc.gov\]](https://www.cdc.gov/niosh)
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